

An In-depth Technical Guide to L-Gulonic Acid, Gamma-Lactone

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Compound of Interest

Compound Name: *L-Gulonic acid, gamma-lactone*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties, biological significance, and experimental protocols related to **L-Gulonic acid, gamma-lactone**.

Chemical and Physical Properties

L-Gulonic acid, gamma-lactone, also known as L-Gulono-1,4-lactone, is a naturally occurring furanose form of gulonolactone.^{[1][2][3]} It is a crucial intermediate in the biosynthesis of ascorbic acid (Vitamin C) in many organisms.^{[1][4][5]}

Table 1: Physicochemical Properties of **L-Gulonic Acid, Gamma-Lactone**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₆	[2][6][7][8]
Molecular Weight	178.14 g/mol	[2][6][7][8]
Appearance	White solid	[1][9]
Melting Point	187-190 °C (lit.)	[1][6][7][8]
Boiling Point	230.35 °C (rough estimate)	[1][6]
Solubility	Soluble in water.[6][9] Soluble in DMSO (36 mg/mL).[5]	[5][6][9]
Optical Activity	[α] ¹⁹ /D +55°, c = 4 in H ₂ O	[8]
Storage Temperature	2-8°C	[1][8]

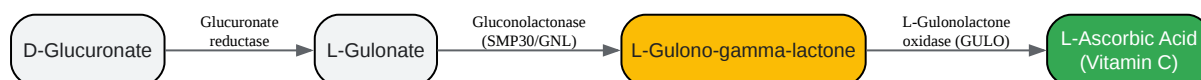
Table 2: Spectroscopic and Other Identifiers

Identifier	Value	Source(s)
CAS Number	1128-23-0	[2][7][8]
PubChem CID	439373	[2]
InChI Key	SXZYCXMUPBBULW-SKNVOMKLSA-N	[2][8]
SMILES	C(--INVALID-LINK--O1)O)O">C@@HO)O	[2]

Biological Significance and Metabolic Pathways

L-Gulonic acid, gamma-lactone is a key metabolite in the uronic acid pathway, an alternative route for glucose metabolism.[10][11][12] This pathway is significant for the synthesis of glucuronic acid, which is essential for detoxification processes, and for the production of pentoses.[11][12][13]

The most critical role of **L-Gulonic acid, gamma-lactone** is as a direct precursor to L-ascorbic acid (Vitamin C) in animals and plants.[1][4][14] The final step in ascorbate biosynthesis in many animals is the oxidation of L-Gulono-1,4-lactone by the enzyme L-gulonolactone oxidase (GULO).[15][16][17] Humans and some other primates lack a functional GULO enzyme, making dietary intake of Vitamin C essential.[18][19][20]



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Caption: Simplified pathway of L-Ascorbic Acid biosynthesis from D-Glucuronate.

Experimental Protocols

3.1. Synthesis of **L-Gulonic Acid, Gamma-Lactone** from L-Ascorbic Acid

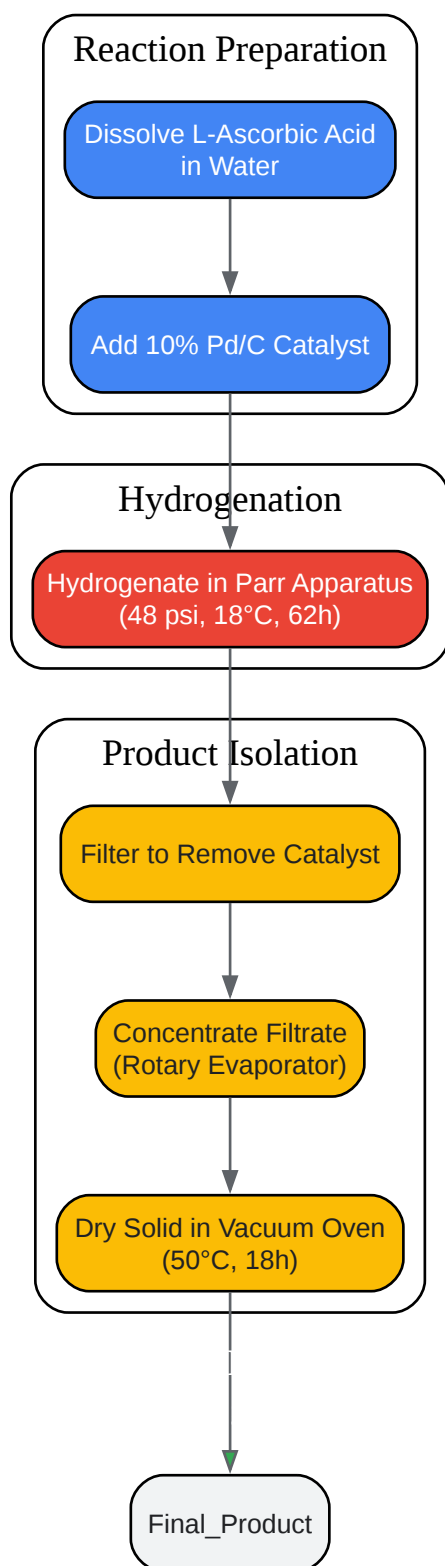
This protocol describes the hydrogenation of L-ascorbic acid to produce **L-Gulonic acid, gamma-lactone**.

Materials:

- L-Ascorbic acid
- 10% Palladium on carbon (Pd/C) catalyst
- Deionized water
- Parr hydrogenator or similar hydrogenation apparatus
- Filtration apparatus
- Rotary evaporator
- Vacuum oven

Procedure:

- Dissolve L-ascorbic acid (e.g., 83.9 g, 0.477 mol) in deionized water (e.g., 600 mL).[\[1\]](#)
- Carefully add 10% Pd/C catalyst (e.g., 8.3 g) to the solution.[\[1\]](#)
- Transfer the mixture to a Parr hydrogenator.
- Hydrogenate the mixture at a sustained hydrogen pressure (e.g., 48 psi) and controlled temperature (e.g., 18°C) for an extended period (e.g., 62 hours), monitoring for the cessation of hydrogen uptake.[\[1\]](#)
- Upon completion, carefully vent the hydrogenator and purge with an inert gas.
- Filter the reaction mixture to remove the Pd/C catalyst.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product as an off-white solid.[\[1\]](#)
- Dry the resulting solid in a vacuum oven at 50°C for 18 hours to remove residual solvent.[\[1\]](#)



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Caption: Experimental workflow for the synthesis of **L-Gulonic acid, gamma-lactone**.

3.2. Assay for L-Gulono-1,4-lactone Oxidase (GULO) Activity

This protocol outlines a method to measure the enzymatic activity of GULO by quantifying the production of L-ascorbic acid.

Materials:

- Purified enzyme solution
- Tris-HCl buffer (50 mM, pH 8.0)
- Reduced glutathione (50 mM)
- L-Gulono-1,4-lactone (L-GulL) substrate solution (200 mM)
- Trichloroacetic acid (TCA), 50%
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., HILIC)

Procedure:

- Prepare a reaction mixture containing 50 mM Tris-HCl (pH 8.0), 50 mM reduced glutathione, and 200 mM L-GulL.[\[18\]](#)
- Initiate the reaction by adding an aliquot of the purified enzyme solution to a final volume of 1 mL.[\[18\]](#)
- Incubate the reaction mixture at 37°C for 20 minutes.[\[18\]](#)
- Stop the reaction by adding 0.1 mL of 50% TCA.[\[18\]](#)
- Incubate the mixture on ice for 20 minutes to precipitate proteins.[\[18\]](#)
- Centrifuge at 13,000 x g for 15 minutes to pellet the precipitated protein.[\[18\]](#)
- Analyze the supernatant by HPLC to detect and quantify the L-ascorbic acid produced.[\[18\]](#)

- A control reaction with boiled enzyme should be run in parallel to account for any non-enzymatic conversion.

Applications in Research and Drug Development

L-Gulonic acid, gamma-lactone serves as a valuable compound in several scientific and industrial domains:

- **Organic Synthesis:** It is a vital building block for creating complex molecules and advanced materials.[\[9\]](#)
- **Pharmaceutical Precursors:** The compound plays a role in the synthesis of pharmaceutical precursors, aiding in drug development.[\[4\]](#)[\[9\]](#) Its antioxidant properties are also being explored in drug formulations for conditions related to oxidative stress.[\[4\]](#)
- **Vitamin C Synthesis:** It is widely used as a precursor in the industrial synthesis of Vitamin C.[\[4\]](#)[\[7\]](#)
- **Research and Development:** In R&D, it is utilized to explore new chemical reactions and develop novel compounds.[\[9\]](#)
- **Food and Cosmetics:** It can be used as a food additive to increase Vitamin C content and in cosmetic formulations for its antioxidant capabilities.[\[4\]](#)

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References

- 1. L(+)-Gulonic acid gamma-lactone | 1128-23-0 [\[chemicalbook.com\]](https://chemicalbook.com)
- 2. L-Gulonic acid, gamma-lactone | C₆H₁₀O₆ | CID 439373 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. goldbio.com [\[goldbio.com\]](https://goldbio.com)
- 4. chemimpex.com [\[chemimpex.com\]](https://chemimpex.com)

- 5. selleckchem.com [selleckchem.com]
- 6. chembk.com [chembk.com]
- 7. Page loading... [wap.guidechem.com]
- 8. L -Gulonic acid g-lactone 95 1128-23-0 [sigmaaldrich.com]
- 9. nbinno.com [nbinno.com]
- 10. microbenotes.com [microbenotes.com]
- 11. quora.com [quora.com]
- 12. youtube.com [youtube.com]
- 13. koracademy.com [koracademy.com]
- 14. medchemexpress.com [medchemexpress.com]
- 15. Vitamin C - Wikipedia [en.wikipedia.org]
- 16. Ascorbic acid synthesis due to L-gulono-1,4-lactone oxidase expression enhances NO production in endothelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. Characterization of Two Arabidopsis L-Gulono-1,4-lactone Oxidases, AtGulLO3 and AtGulLO5, Involved in Ascorbate Biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. Frontiers | Characterization of a L-Gulono-1,4-Lactone Oxidase Like Protein in the Floral Nectar of Mucuna sempervirens, Fabaceae [frontiersin.org]
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